

A Comparative Guide to the Synthesis of 5-(2-Methoxy-4-nitrophenyl)oxazole

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Compound of Interest

Compound Name: 5-(2-Methoxy-4-nitrophenyl)oxazole

Cat. No.: B186685

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This guide provides a comparative analysis of two prominent synthetic routes for **5-(2-Methoxy-4-nitrophenyl)oxazole**, a key intermediate in the development of various pharmaceutical compounds. The routes are evaluated based on their starting materials, reaction steps, and overall efficiency, supported by available experimental data. Detailed experimental protocols are provided to facilitate replication and adaptation in a laboratory setting.

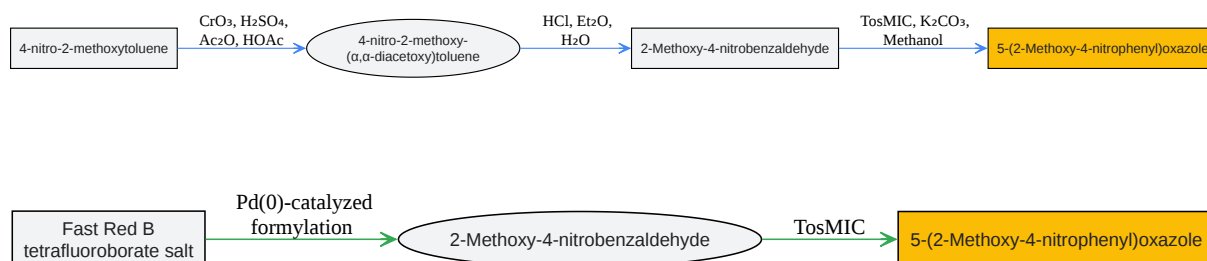
At a Glance: Comparison of Synthetic Routes

Parameter	Route A: Van Leusen Reaction from 2-Methoxy-4-nitrotoluene	Route B: Diazonium Salt Formylation and Cyclization
Starting Material	4-nitro-2-methoxytoluene	Commercially available Fast Red B tetrafluoroborate salt
Key Intermediates	2-Methoxy-4-nitrobenzaldehyde	2-Methoxy-4-nitrobenzenediazonium tetrafluoroborate, 2-Methoxy-4-nitrobenzaldehyde
Number of Steps	3	2
Overall Yield	~46% (estimated)	75%
Purity	Not explicitly reported for the final step	>95%
Reagents & Conditions	CrO ₃ , H ₂ SO ₄ , Ac ₂ O; HCl; TosMIC, K ₂ CO ₃ , Methanol	Palladium(0) catalyst; TosMIC
Advantages	Utilizes a readily available starting material.	Higher overall yield and purity reported. Fewer steps.
Disadvantages	Multi-step synthesis of the intermediate aldehyde. Use of a hazardous oxidizing agent (CrO ₃).	Requires a specific diazonium salt starting material. Involves a palladium catalyst.

Synthetic Route A: From 2-Methoxy-4-nitrotoluene via Van Leusen Reaction

This pathway involves the initial synthesis of the key intermediate, 2-Methoxy-4-nitrobenzaldehyde, from 4-nitro-2-methoxytoluene, followed by the construction of the oxazole ring using the Van Leusen oxazole synthesis.

Logical Workflow for Route A



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